

3-(Methylamino)-4-nitrobenzoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-(Methylamino)-4-nitrobenzoic acid

Cat. No.: B1604077

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An In-depth Technical Guide to the Material Safety of **3-(Methylamino)-4-nitrobenzoic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **3-(Methylamino)-4-nitrobenzoic acid** (CAS No. 214778-10-6), a compound of interest in chemical synthesis and research. The following sections detail its hazards, safe handling procedures, and emergency response protocols, synthesized from authoritative sources to ensure scientific integrity and promote a culture of safety in the laboratory.

Chemical Identification

- IUPAC Name: **3-(methylamino)-4-nitrobenzoic acid**
- Molecular Formula: $C_8H_8N_2O_4$ [\[1\]](#)
- Molecular Weight: 196.16 g/mol [\[1\]](#)
- CAS Number: 214778-10-6 [\[1\]](#)
- Synonyms: Benzoic acid, 3-(methylamino)-4-nitro-

Structural Representation:

Hazard Identification

3-(Methylamino)-4-nitrobenzoic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A clear understanding of these hazards is paramount for safe handling.

- GHS Signal Word: Warning^[1]
- GHS Pictogram:
 - Irritant (Exclamation Mark)^[1]

GHS Hazard Statements:^[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Hazard Categories:^[1]

- Acute Toxicity, Oral: Category 4
- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

First-Aid Measures

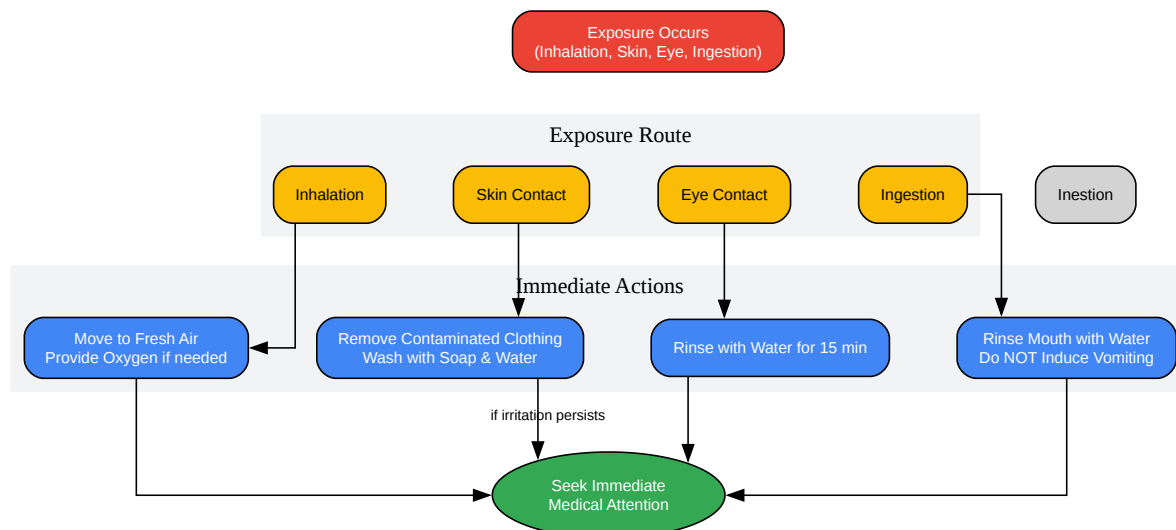
Immediate and appropriate first aid is crucial in the event of exposure. The following protocols are recommended.

- Inhalation: If dust is inhaled, move the individual to fresh air. If breathing becomes difficult, administer oxygen. In the case of respiratory arrest, provide artificial respiration and seek

immediate medical attention.[2]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and copious amounts of water. If skin irritation persists, consult a physician.[2][3]
- Eye Contact: Immediately flush the eyes with plenty of clean water for at least 15 minutes, holding the eyelids open. It is imperative to seek medical attention following eye contact.[2][3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]

Emergency First-Aid Workflow



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Caption: Emergency first-aid response workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Specific Hazards from Combustion: Combustion may produce toxic fumes, including carbon oxides and nitrogen oxides.[4]
- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[2][4]

Accidental Release Measures

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation and wear appropriate personal protective equipment, including chemical-impermeable gloves, safety goggles, and a respirator. Evacuate personnel to safe areas.[2][3]
- Environmental Precautions: Prevent the chemical from entering drains or waterways. Discharge into the environment should be avoided.[2]
- Methods for Cleaning Up: Carefully sweep up the spilled material without creating dust. Place the collected material in a suitable, closed container for disposal.[2][4]

Handling and Storage

- Safe Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin and eyes and prevent the formation of dust and aerosols. Wear appropriate protective clothing.[2][4][5]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6] Keep away from incompatible materials.

Exposure Controls and Personal Protection

- Engineering Controls: A laboratory fume hood or other form of local exhaust ventilation is recommended to minimize exposure.[6] Eyewash stations and safety showers should be readily accessible.[7]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[4][6]
 - Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[3][4]
 - Respiratory Protection: If engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3][4]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂ O ₄	[1]
Molecular Weight	196.16 g/mol	[1]
Physical Form	Solid, powder/crystal	[8]
Color	Light yellow to amber	[8]

Stability and Reactivity

- Chemical Stability: The material is stable under recommended storage conditions.[4]
- Conditions to Avoid: No specific data is available for this isomer, but similar compounds suggest avoiding exposure to light and excess heat.[4]
- Incompatible Materials: Strong oxidizing agents.[4][6]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and nitrogen oxides can be expected.[4]

Toxicological Information

The toxicological properties of **3-(Methylamino)-4-nitrobenzoic acid** have not been exhaustively investigated. The GHS classification is based on available data and structural similarities to other compounds.[3]

- Acute Toxicity: Harmful if swallowed (Oral, Category 4).[1]
- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[1]
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2A).[1]
- Respiratory Sensitization: May cause respiratory irritation (STOT SE, Category 3).[1]
- Carcinogenicity: No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[3]

Disposal Considerations

- Waste Treatment: Dispose of this material through a licensed professional waste disposal service. It is recommended to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local, state, and federal regulations.[3]

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References

- 1. 3-(Methylamino)-4-nitrobenzoic acid | C₈H₈N₂O₄ | CID 22184623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. capotchem.com [capotchem.com]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. cleanchemlab.com [cleanchemlab.com]
- 7. fishersci.com [fishersci.com]

- 8. 4-(Methylamino)-3-nitrobenzoic Acid | CymitQuimica [cymitquimica.com]
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